

Capixyl™: A Technical Guide to its History, Development, and Cosmetic Applications

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Compound of Interest

Compound Name: *Capixyl*
Cat. No.: *B12816724*

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Abstract

Capixyl™ is a biomimetic active complex developed for cosmetic applications, primarily targeting hair loss and promoting hair health. It is a synergistic blend of a tetrapeptide, Acetyl Tetrapeptide-3, and a red clover extract (*Trifolium Pratense*), rich in the isoflavone Biochanin A. This guide provides an in-depth technical overview of the history, development, and mechanisms of action of **Capixyl**, supported by quantitative data from in vitro, ex vivo, and clinical studies. Detailed experimental protocols for key assays are provided, and signaling pathways and experimental workflows are visualized through diagrams.

Introduction and Development

Developed by Lucas Meyer Cosmetics, **Capixyl™** was designed to address the primary causes of hair loss, including hormonal dysregulation, inflammation, and the degradation of the extracellular matrix (ECM) surrounding the hair follicle.[1] The rationale behind its development was to create a multi-faceted approach to hair care by combining a peptide that stimulates ECM renewal with a botanical extract known for its 5- α -reductase inhibiting and anti-inflammatory properties.[1]

Core Components and Mechanism of Action

Capixyl's efficacy stems from the synergistic action of its two main components: Acetyl Tetrapeptide-3 and Biochanin A from red clover extract.[1]

- Acetyl Tetrapeptide-3: This biomimetic peptide is derived from a signal peptide that stimulates tissue remodeling.[2] It directly targets the dermal papilla and surrounding ECM, promoting the synthesis of key proteins like Collagen III, Collagen VII, and Laminin.[1][3] This leads to improved hair anchoring and an increase in the size of the hair follicle.[2]
- Biochanin A: This potent isoflavone, extracted from red clover, is a natural inhibitor of 5- α -reductase (type I and II).[4] By inhibiting this enzyme, Biochanin A modulates the conversion of testosterone to dihydrotestosterone (DHT), a key hormone implicated in androgenetic alopecia.[1][4] Additionally, Biochanin A possesses anti-inflammatory properties, reducing the micro-inflammation that can contribute to hair follicle miniaturization.[1]

The combined action of these components results in a comprehensive approach to mitigating hair loss and promoting healthier, thicker-looking hair.

Signaling Pathways

The following diagram illustrates the primary signaling pathways modulated by **Capixyl**'s active components.



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Figure 1: Signaling pathways modulated by **Capixyl™**.

Quantitative Data from Preclinical and Clinical Studies

The efficacy of **Capixyl™** and its components has been evaluated in a series of in vitro, ex vivo, and clinical studies. The key quantitative findings are summarized below.

In Vitro Studies



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Ex Vivo Studies



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Clinical Studies



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Experimental Protocols

5- α -Reductase Inhibition Assay

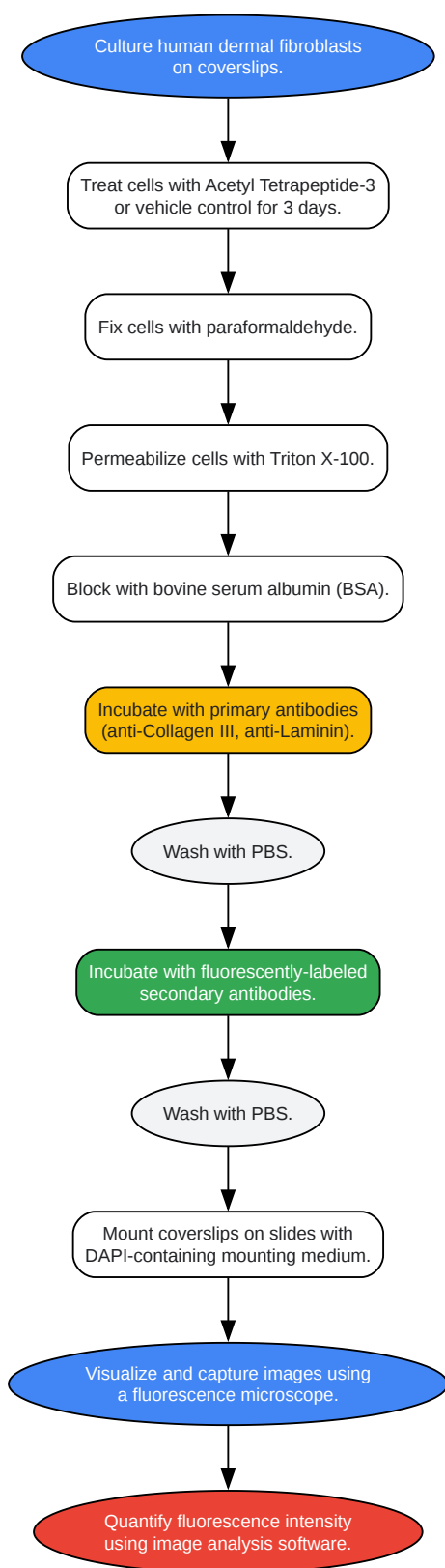
This protocol outlines a method for assessing the in vitro inhibition of 5- α -reductase.



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